

An In-depth Technical Guide to 1-Methyleneindane: Discovery and History

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Compound of Interest

Compound Name: 1-Methyleneindane

Cat. No.: B3023091

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Abstract

1-Methyleneindane (CAS No. 2471-84-3) is a bicyclic aromatic hydrocarbon with the chemical formula $C_{10}H_8$. While not a household name, this reactive exocyclic olefin has played a role as a valuable intermediate in organic synthesis and polymer chemistry. This technical guide delves into the discovery and history of **1-methyleneindane**, presenting key synthetic methodologies, quantitative data, and experimental protocols for its preparation and characterization.

Introduction

1-Methyleneindane, systematically named 1-methylene-1H-indene, is a structural isomer of the more common 1-methylindene. Its defining feature is the exocyclic double bond at the 1-position of the indene ring system, which imparts significant reactivity and makes it a versatile building block for further chemical transformations. The indene framework itself, consisting of a fused benzene and cyclopentene ring, is a privileged structure in medicinal chemistry and materials science. The introduction of the methylene group offers a reactive handle for various chemical reactions, including polymerization and addition reactions.^[1]

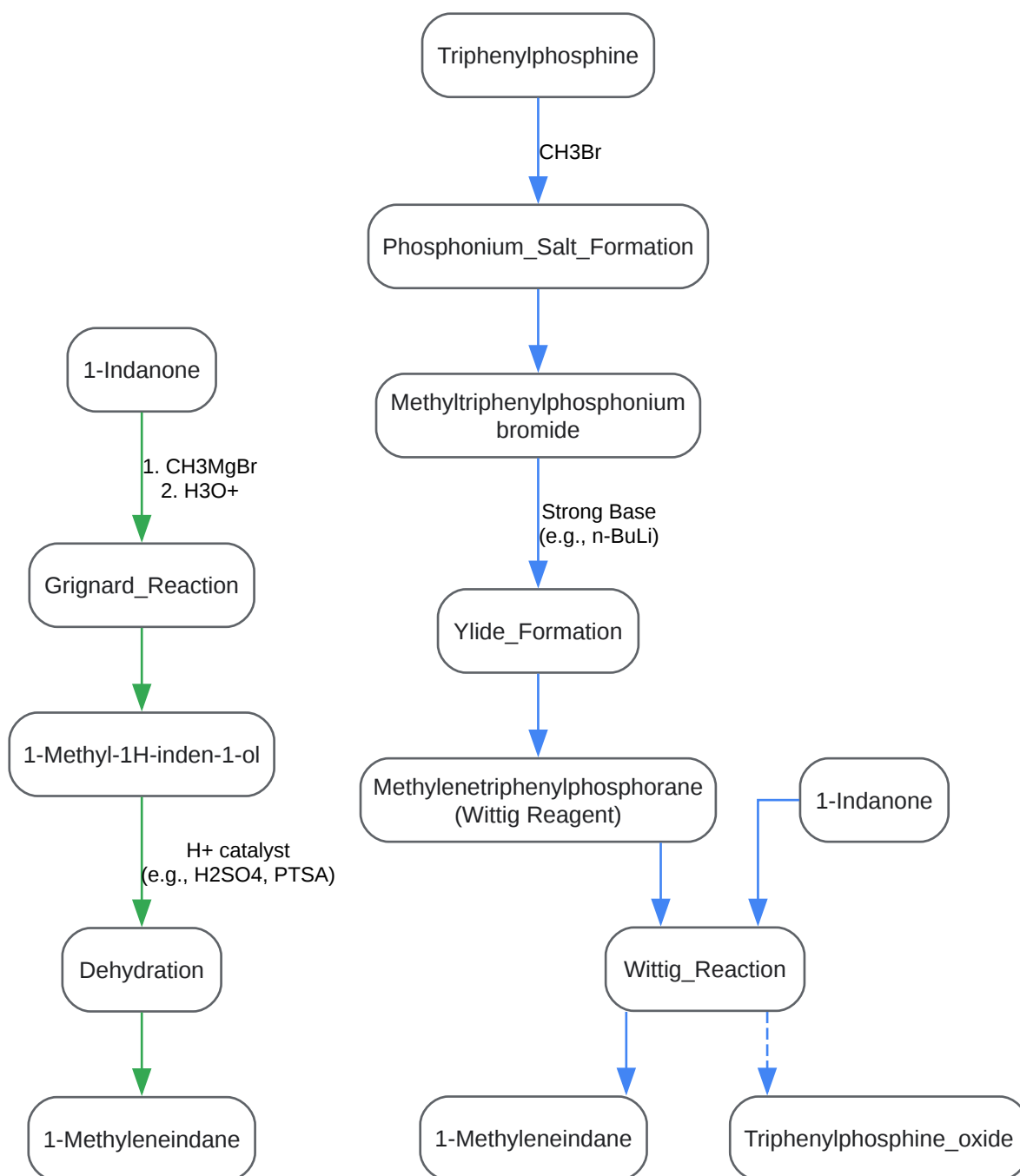
Discovery and Historical Synthesis

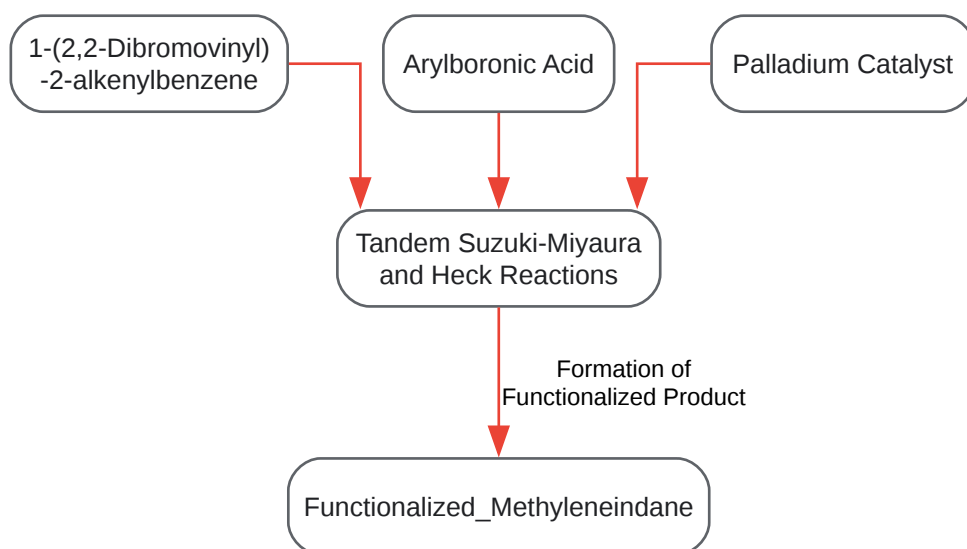
While a definitive "discovery" paper for **1-methyleneindane** is not readily apparent in a singular, seminal publication, its synthesis and characterization are rooted in the broader exploration of indene chemistry and the development of fundamental organic reactions. Early methods for the preparation of exocyclic olefins often relied on two primary strategies: the dehydration of tertiary alcohols and the Wittig reaction.

Dehydration of 1-Methyl-1H-inden-1-ol

One of the classical approaches to forming a methylene group is the acid-catalyzed dehydration of a corresponding tertiary alcohol. In the case of **1-methyleneindane**, the precursor would be 1-methyl-1H-inden-1-ol.

Logical Workflow for Dehydration Synthesis:





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References

- 1. Cas 2471-84-3, 1H-Indene, 1-methylene- | lookchem [lookchem.com]
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